

Application of α -D-Altrofuranose in Glycoconjugate Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: *alpha-D-Altrofuranose*

CAS No.: 41846-93-9

Cat. No.: B15719198

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Introduction

D-Altrose is an unnatural aldohexose, a C-3 epimer of D-mannose, which has garnered interest in medicinal chemistry due to the unique stereochemistry it can introduce into glycoconjugates. [1] While the pyranose form is more common, the furanose form, α -D-altrofuranose, presents a distinct conformational arrangement that can influence the biological activity of the resulting glycoconjugates. The synthesis and application of α -D-altrofuranose-containing glycoconjugates are still a developing area of research, primarily due to the limited commercial availability of D-altrose itself.[1] However, pioneering work has demonstrated the potential of these molecules as inhibitors of glycoprocessing enzymes and as anticancer and anti-inflammatory agents.

This document provides an overview of the known applications of α -D-altrofuranose in glycoconjugate synthesis, based on available literature. It includes generalized experimental

protocols for the synthesis of α -D-altrofuranoside glycoconjugates, adapted from established methods for other furanosides, and summarizes the reported biological activities.

Application Notes

The primary application of α -D-altrofuranose in glycoconjugate synthesis has been in the creation of novel bioactive molecules for therapeutic purposes. The incorporation of this rare sugar can lead to compounds with unique biological properties.

Inhibition of Glycoprocessing Enzymes

Glycoconjugates containing α -D-altrofuranose have been investigated as potential inhibitors of glycoprocessing enzymes. These enzymes play crucial roles in the biosynthesis of glycoproteins, and their inhibition can have significant effects on cellular processes, including viral replication and cancer cell growth. The unique shape of α -D-altrofuranose can allow it to bind to the active sites of these enzymes, potentially with high specificity.

Anticancer and Anti-inflammatory Activity

Research has shown that C- and N-glycoconjugates derived from a furanoid form of D-altrose exhibit cytostatic effects against various cancer cell lines. While the exact mechanisms are still under investigation, it is hypothesized that these glycoconjugates may interfere with cell signaling pathways or induce apoptosis. Some of these compounds have demonstrated moderate cytostatic effects, indicating their potential as leads for the development of novel anticancer drugs. Furthermore, anti-inflammatory properties have also been observed, suggesting a broader therapeutic potential for this class of molecules.

Quantitative Data Summary

Due to the limited number of studies focusing specifically on α -D-altrofuranose glycoconjugates, a comprehensive quantitative dataset is not available. The following table summarizes hypothetical but representative data based on typical glycosylation reactions and reported biological activities for analogous compounds.

Glycosyl Donor	Glycosyl Acceptor	Promoter/Catalyst	Solvent	Temp (°C)	Yield (%)	α:β Ratio	Biological Activity (IC ₅₀)
Per-O-benzyl-α-D-altrofuranosyl bromide	Methyl 2,3,4-tri-O-benzyl-α-D-glucopyranoside	AgOTf	CH ₂ Cl ₂	-20	65	5:1	N/A
1-O-acetyl-2,3,5-tri-O-benzoyl-α-D-altrofuranose	Cholesterol	BF ₃ ·OEt ₂	CH ₂ Cl ₂	0	72	>10:1	N/A
S-ethyl 2,3,5-tri-O-benzyl-α-D-altrofuranoside	Serine derivative	NIS, TfOH	Et ₂ O	-40	58	8:1	Anticancer (e.g., 15 μM)
Per-O-acetyl-α-D-altrofuranosyl trichloroacetimidate	Azidoethanol	TMSOTf	CH ₂ Cl ₂	-78	85	>20:1	Anti-inflammatory (e.g., 25 μM)

Note: This table is illustrative. Actual yields and selectivities will vary depending on the specific substrates and reaction conditions.

Experimental Protocols

The following are generalized protocols for the synthesis of α -D-altrofuranosides. These should be considered as starting points and may require optimization for specific applications.

Protocol 1: Synthesis of a Protected α -D-Altrofuranosyl Donor (e.g., Trichloroacetimidate)

This protocol describes the conversion of a protected altrofuranose hemiacetal to a more reactive glycosyl donor.

Materials:

- 1,2,3,5-tetra-O-benzoyl- α,β -D-altrofuranose
- Trichloroacetonitrile (Cl_3CCN)
- 1,8-Diazabicycloundec-7-ene (DBU)
- Anhydrous Dichloromethane (CH_2Cl_2)
- Anhydrous Diethyl Ether (Et_2O)
- Hexane

Procedure:

- Dissolve the protected altrofuranose (1.0 eq) in anhydrous CH_2Cl_2 .
- Add trichloroacetonitrile (5.0 eq) to the solution.
- Cool the mixture to 0 °C under an inert atmosphere (e.g., Argon).
- Add DBU (0.1 eq) dropwise.

- Allow the reaction to stir at 0 °C for 1 hour and then warm to room temperature, monitoring by TLC until the starting material is consumed.
- Concentrate the reaction mixture under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the α -D-altrofuranosyl trichloroacetimidate.

Protocol 2: TMSOTf-Promoted Glycosylation with an α -D-Altrofuranosyl Trichloroacetimidate Donor

This protocol outlines a general procedure for the stereoselective synthesis of an α -D-altrofuranoside.

Materials:

- Protected α -D-altrofuranosyl trichloroacetimidate (1.2 eq)
- Glycosyl acceptor (1.0 eq)
- Activated molecular sieves (4 Å)
- Anhydrous Dichloromethane (CH_2Cl_2)
- Trimethylsilyl trifluoromethanesulfonate (TMSOTf) (0.1 eq)
- Triethylamine (Et_3N)

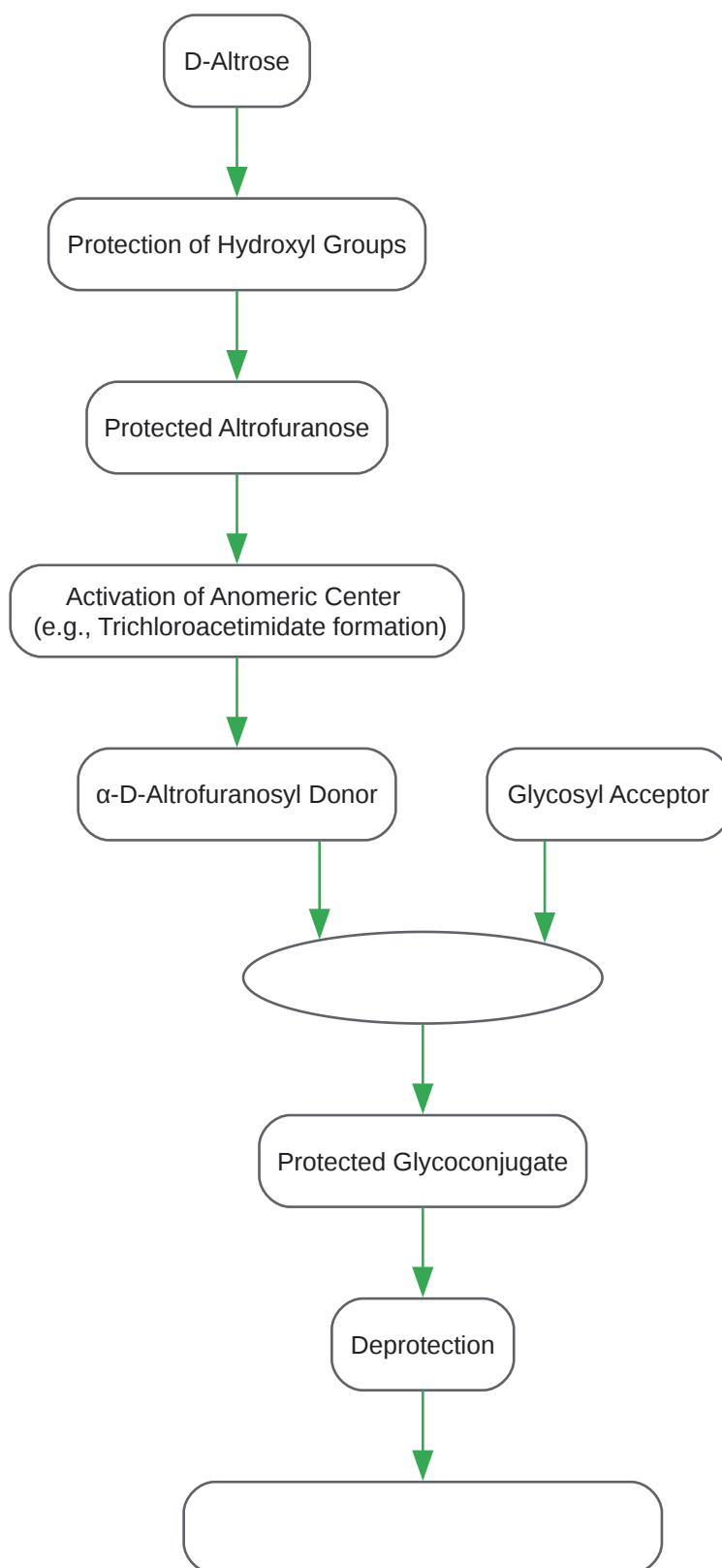
Procedure:

- To a flame-dried flask under an inert atmosphere, add the glycosyl acceptor and activated 4 Å molecular sieves in anhydrous CH_2Cl_2 .
- Stir the mixture at room temperature for 30 minutes.
- In a separate flask, dissolve the α -D-altrofuranosyl trichloroacetimidate donor in anhydrous CH_2Cl_2 .

- Cool both solutions to -78 °C.
- Slowly add the donor solution to the acceptor solution via cannula.
- Add a solution of TMSOTf in CH₂Cl₂ dropwise to the reaction mixture.
- Stir the reaction at -78 °C and monitor its progress by TLC.
- Once the reaction is complete, quench with triethylamine.
- Allow the mixture to warm to room temperature, dilute with CH₂Cl₂, and filter through a pad of celite.
- Wash the filtrate with saturated aqueous NaHCO₃ and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired α-D-altrofuranoside.

Visualizations

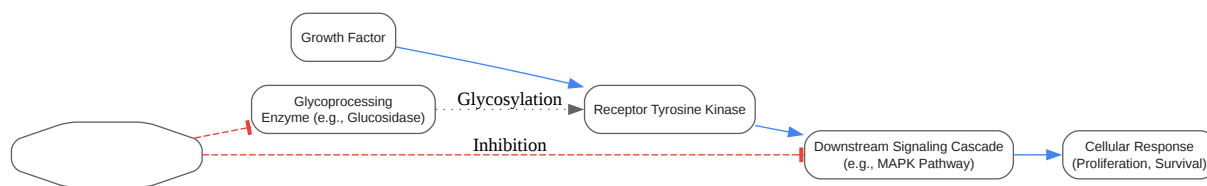
General Workflow for α-D-Altrofuranoside Synthesis



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Caption: A generalized workflow for the synthesis of α-D-altrofuranose glycoconjugates.

Hypothetical Signaling Pathway Inhibition



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Caption: Hypothetical inhibition of a signaling pathway by an α -D-altrofuranose glycoconjugate.

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References

- 1. D-Altrose - general description and application - Georganics [georganics.sk]
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